

Essential Safety and Logistics for Handling ML241 Hydrochloride

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Compound of Interest

Compound Name: ML241 hydrochloride

Cat. No.: B609132

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This document provides essential safety and logistical information for **ML241 hydrochloride**, a potent and selective p97 ATPase inhibitor. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of experimental outcomes.

Immediate Safety and Handling Precautions

ML241 hydrochloride is a research chemical and should be handled with care. While the specific OSHA hazard classification is "No Specific Hazard," standard laboratory safety protocols should be strictly followed.^[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses or goggles that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU) should be worn.^[1]
- **Hand Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.^[1]
- **Respiratory Protection:** Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).^[1] A NIOSH-certified

N95 or N100 respirator is recommended if there is a risk of generating airborne powder or aerosols.

- Body Protection: A laboratory coat should be worn.

Handling and Storage:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Recommended storage temperature is -20°C in a dry place.[\[1\]](#)

Physical and Chemical Properties

Property	Value
CAS Number	2070015-13-1 [1]
Molecular Formula	C ₂₃ H ₂₅ ClN ₄ O [1]
Molecular Weight	408.92 g/mol [1]
Appearance	Solid [2]
Solubility	Soluble in DMSO (≥40.9 mg/mL) [2]

Emergency Procedures

First Aid Measures:

- After Inhalation: If inhaled, remove to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.

- After Eye Contact: Check for and remove contact lenses and flush with copious amounts of water. Assure adequate flushing by separating the eyelids with fingers. Call a physician.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Spill and Disposal Procedures:

- Spill Containment: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]
- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if safe to do so.[1]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Experimental Protocol: Cell-Based Assay for p97 Inhibition

This protocol describes a common method to assess the inhibitory effect of **ML241 hydrochloride** on p97-dependent protein degradation in a cellular context.

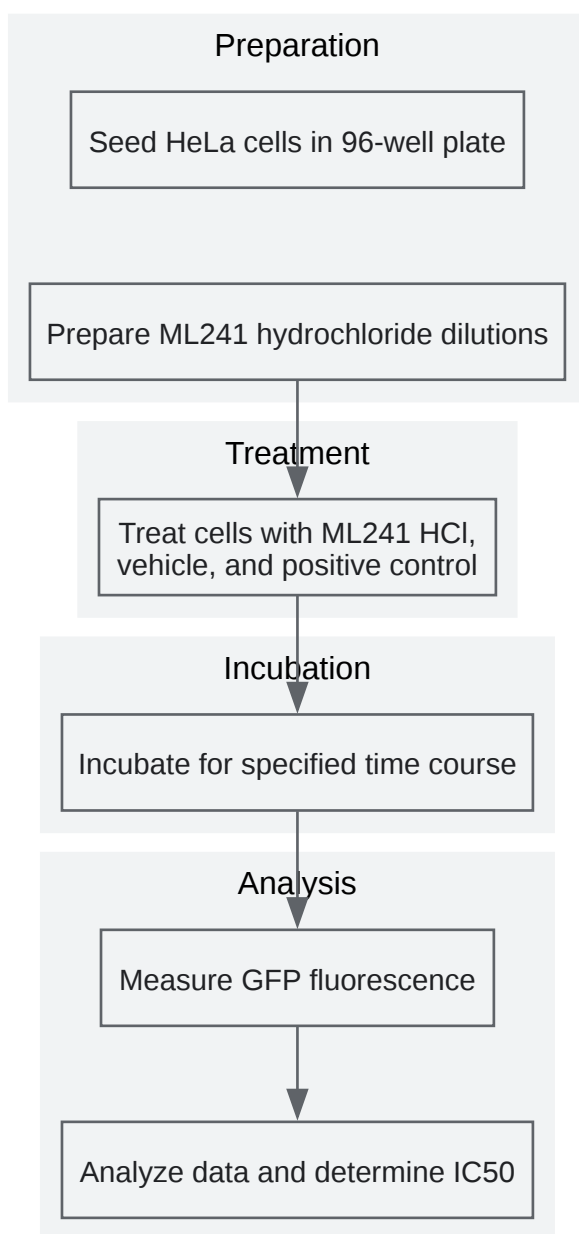
Materials:

- HeLa cells stably expressing a p97-dependent reporter (e.g., UbG76V-GFP)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **ML241 hydrochloride** stock solution (in DMSO)
- Proteasome inhibitor (e.g., MG132) as a positive control
- 96-well plates

- Fluorescence microscope or plate reader

Procedure:

- Cell Seeding: Seed HeLa cells in a 96-well plate at a density that allows for optimal growth during the experiment.
- Compound Treatment: The following day, treat the cells with varying concentrations of **ML241 hydrochloride**. Include a vehicle control (DMSO) and a positive control (MG132).
- Incubation: Incubate the cells for a predetermined time course (e.g., 4, 8, 12, 24 hours).
- Data Acquisition: Measure the fluorescence intensity of the GFP reporter using a fluorescence microscope or a microplate reader.
- Data Analysis: Normalize the fluorescence intensity to the vehicle control. Plot the normalized values against the concentration of **ML241 hydrochloride** to determine the IC50 value.



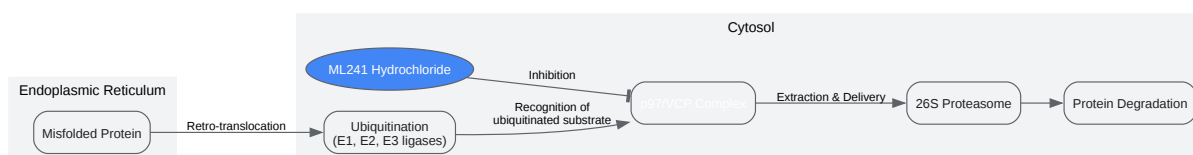
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Cell-based p97 inhibition assay workflow.

Signaling Pathway

ML241 hydrochloride is a potent inhibitor of the AAA (ATPases Associated with diverse cellular Activities) ATPase p97, also known as Valosin-Containing Protein (VCP).[3] p97 plays a crucial role in cellular protein homeostasis by mediating the extraction of ubiquitinated proteins from cellular compartments or protein complexes, thereby targeting them for degradation by the

proteasome.[3] One of the key pathways regulated by p97 is the Endoplasmic Reticulum-Associated Degradation (ERAD) pathway, which is responsible for the disposal of misfolded proteins from the ER.



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Inhibition of the p97/VCP pathway by **ML241 hydrochloride**.

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